

Technical Guide: Palustrin-2c Peptide Sequence & Engineering

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Compound of Interest

Compound Name: *Palustrin-2c*

Cat. No.: *B1577118*

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Executive Summary

Palustrin-2c is a cationic, amphipathic antimicrobial peptide (AMP) originally isolated from the skin secretions of the pickerel frog, *Rana palustris* (also classified as *Lithobates palustris*). Belonging to the Palustrin-2 family, it is characterized by a distinct "Rana box" motif—a C-terminal cyclic disulfide loop—that stabilizes its structure. While it exhibits moderate antimicrobial activity compared to its analogs (e.g., **Palustrin-2CE**), its structural conservation makes it a critical model for understanding the structure-activity relationships (SAR) of ranid AMPs.

This guide provides the validated amino acid sequence, physicochemical properties, solid-phase synthesis protocols, and mechanistic insights required for research and therapeutic development applications.

Sequence & Structural Analysis[1]

Primary Amino Acid Sequence

The validated primary sequence for **Palustrin-2c** consists of 31 amino acid residues.

Sequence (N-terminus

C-terminus): GFLSTVKNLATNVAGTVIDTLKCKVTGGCRS

Region	Residues	Sequence Fragment	Structural Feature
N-Terminal Helix	1–22	GFLSTVKNLATNVAG TVIDTLK	Amphipathic -helix (Membrane insertion)
Rana Box (Loop)	23–29	CKVTGGC	Disulfide-stabilized cyclic domain
C-Terminal Tail	30–31	RS	Cationic tail

Physicochemical Properties[3]

- Molecular Formula: C

H

N

O

S

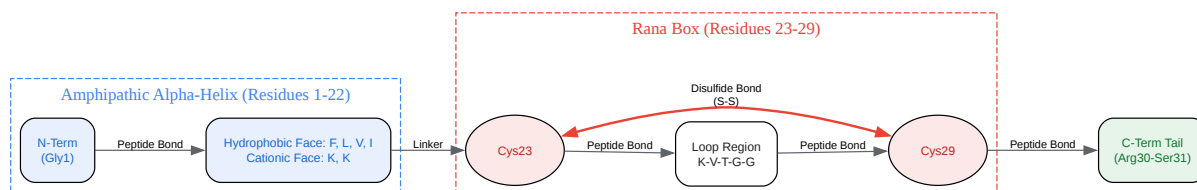
(Calculated based on sequence)

- Molecular Weight (Average): ~3152.7 Da
- Isoelectric Point (pI): ~9.39 (Cationic at physiological pH)
- Net Charge (pH 7.0): +3 (Lys x3, Arg x1, N-term - Asp x1, C-term)
- Hydrophobicity: High hydrophobic content in the N-terminal sector, driving membrane partitioning.

Structural Visualization

The peptide adopts a random coil conformation in aqueous solution but transitions to an amphipathic

-helix in membrane-mimetic environments (e.g., TFE, SDS micelles). The C-terminal "Rana box" is constrained by an intramolecular disulfide bridge between Cys23 and Cys29.



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Figure 1: Structural topology of **Palustrin-2c** highlighting the N-terminal amphipathic helix and the C-terminal disulfide-stabilized 'Rana box'.

Mechanism of Action

Palustrin-2c functions primarily through membrane disruption. The cationic residues (Lys, Arg) facilitate initial electrostatic attraction to negatively charged bacterial membranes (LPS in Gram-negatives, Teichoic acids in Gram-positives).

- Adsorption: The peptide binds parallel to the lipid bilayer surface.
- Folding: Membrane contact induces folding into an amphipathic helix.
- Disruption: Upon reaching a threshold concentration, the peptide destabilizes the membrane via the Carpet Model or Toroidal Pore formation, leading to depolarization and cell death.
- Significance of the Rana Box: The C-terminal disulfide loop protects the peptide from carboxypeptidase degradation and may assist in translocation across the outer membrane of Gram-negative bacteria.

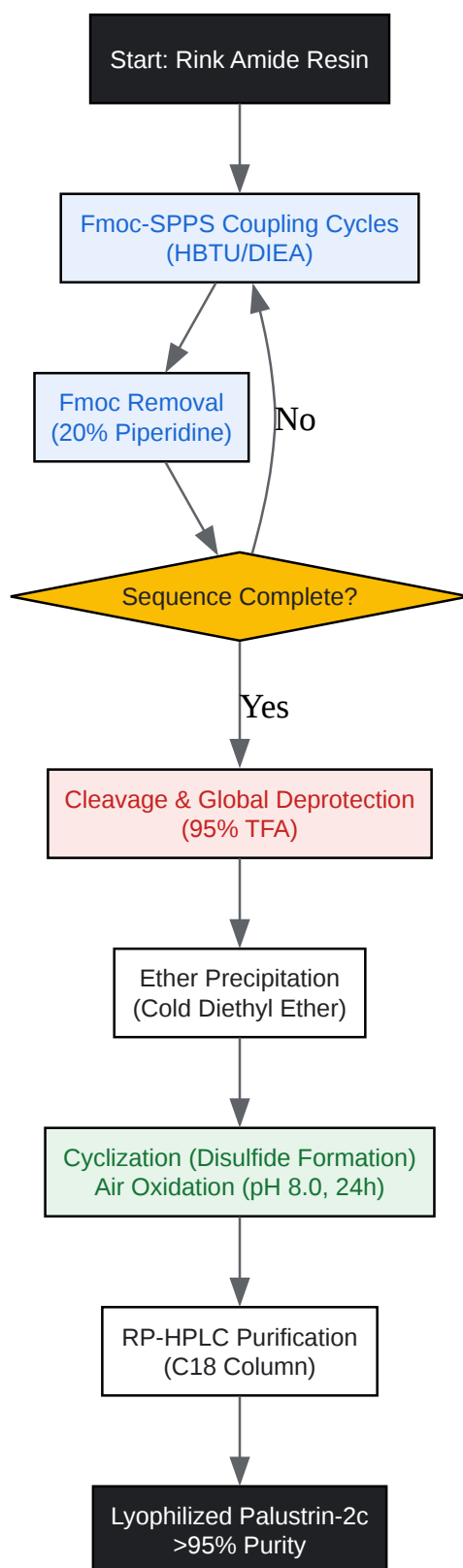
Synthesis & Purification Protocol

To ensure high purity and correct folding, Fmoc Solid-Phase Peptide Synthesis (SPPS) is the industry standard. The following protocol includes the critical oxidation step to form the Cys23-Cys29 bridge.

Materials & Reagents

- Resin: Rink Amide resin (for C-terminal amide) or Wang resin (for C-terminal acid). Note: Natural **Palustrin-2c** is often C-terminally amidated; check specific variant requirements. Default to Rink Amide for stability.
- Coupling Reagents: HBTU/DIEA or DIC/Oxyma.
- Deprotection: 20% Piperidine in DMF.
- Cleavage Cocktail: TFA/TIS/H₂O (95:2.5:2.5).
- Oxidation Buffer: 0.1M Ammonium Bicarbonate (pH 8.0).

Step-by-Step Workflow



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Figure 2: Workflow for the chemical synthesis and cyclization of **Palustrin-2c**.

Critical Protocol: Disulfide Cyclization

The formation of the intramolecular disulfide bond is the most failure-prone step.

- **Dissolution:** Dissolve the crude, reduced peptide in 0.1M Ammonium Bicarbonate (pH 8.0) at a low concentration (0.1 mg/mL) to favor intramolecular cyclization over intermolecular aggregation.
- **Reaction:** Stir openly at room temperature for 24 hours. Monitor via LC-MS (Mass shift: -2 Da due to loss of 2 protons).
- **Acidification:** Once complete, acidify with acetic acid to pH 4.0 to quench the reaction before HPLC purification.

Functional Characterization

Researchers must validate the activity of synthesized **Palustrin-2c**. The following data points serve as benchmarks.

Antimicrobial Activity (MIC)

Palustrin-2c generally exhibits moderate potency compared to engineered analogs.

Target Organism	Strain	MIC (µM)	Activity Level
Escherichia coli	ATCC 25922	120	Low/Moderate
Staphylococcus aureus	ATCC 25923	>100	Low
Candida albicans	Clinical Isolate	>100	Low

Note: The relatively high MIC values (120 µM for E. coli) suggest that **Palustrin-2c** may rely on synergistic effects in its natural environment or requires specific modifications (e.g., increasing cationicity) to enhance therapeutic potential.

Toxicity & Hemolysis

- **Hemolysis:** Low hemolytic activity against human erythrocytes at MIC concentrations.

- Cytotoxicity: Generally low toxicity toward mammalian cells, making the Palustrin scaffold an attractive starting point for drug design despite its lower native potency.

References

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